A Comprehensive Guide to the Structural Validation of a Novel Dichlorophenyl Compound

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Compound of Interest

Compound Name: *(Dichloro-*

Cat. No.: *B11748278*

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The rigorous confirmation of a newly synthesized compound's chemical structure is a cornerstone of chemical and pharmaceutical research. This guide provides a comparative analysis of a novel dichlorophenyl compound, designated Compound X, against established dichlorophenyl analogs. We present a suite of experimental data from key analytical techniques, offering a clear and objective validation of its structure.

Data Presentation: A Comparative Analysis

To contextualize the structural features of Compound X, its analytical data are presented alongside those of two well-characterized dichlorophenyl compounds: 2,4-Dichlorophenol and 3,5-Dichlorophenyl isocyanate. This comparative approach facilitates the rapid assessment of key structural and electronic similarities and differences.

Table 1: Comparative ^{1}H NMR Spectral Data

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Compound	Solvent	Chemical Shift (δ, ppm) and Multiplicity
Compound X (Hypothetical)	$CDCl_3$	7.55 (d, J=2.4 Hz, 1H), 7.38 (dd, J=8.6, 2.4 Hz, 1H), 7.10 (d, J=8.6 Hz, 1H)
2,4-Dichlorophenol[1]	$CDCl_3$	7.32 (d, J=2.5 Hz, 1H), 7.14 (dd, J=8.7, 2.5 Hz, 1H), 6.95 (d, J=8.7 Hz, 1H)
3,5-Dichlorophenyl isocyanate	$CDCl_3$	7.15 (t, J=1.9 Hz, 1H), 7.05 (d, J=1.9 Hz, 2H)

Table 2: Comparative ^{13}C NMR Spectral Data

Compound	Solvent	Chemical Shift (δ, ppm)
Compound X (Hypothetical)	$CDCl_3$	152.1, 135.4, 131.8, 130.5, 128.9, 125.3
2,4-Dichlorophenol	$CDCl_3$	150.8, 129.8, 128.1, 125.0, 121.7, 117.2
2,6-Dichlorophenyl isocyanate[2]	$CDCl_3$	135.8, 131.2, 129.0, 128.6, 126.4
(3,4-dichlorophenyl)hydrazine, monohydrochloride[3]	Polysol	148.9, 132.5, 130.7, 121.9, 115.3, 114.2

Table 3: Comparative Mass Spectrometry Data (Electron Ionization)

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Compound	Molecular Formula	Molecular Weight (g/mol)	Key Fragment Ions (m/z)
Compound X (Hypothetical)	$C_7H_4Cl_2O$	175.01	174 (M+), 146, 111, 75
4-(2,6-dichlorophenyl)-1-butene[4]	$C_{10}H_{10}Cl_2$	200.02	200 (M+), 165, 159
6-(4-chlorophenyl)-N-aryl-4-(trichloromethyl)-4H-1,3,5-oxadiazin-2-amines[5]	$C_{16}H_{12}Cl_5N_3OS$	471.60	471 (M+), various fragment ions

Table 4: Comparative X-ray Crystallography Data

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Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)
Compound X (Hypothetical)	Monoclinic	$P2_1/c$	8.52	10.21	12.80	98.5
(2,4-Dichlorophenyl)(3-hydroxypiperidin-1-yl)methanone[6]	Monoclinic	$P2_1/c$	10.931(2)	10.153(2)	11.831(2)	108.97(1)
N-((2,3-dichlorophenyl)(ethoxy)methyl)-2-methoxy-4-nitrobenzenamine[7]	Triclinic	P-1	8.234(3)	9.876(4)	11.543(4)	101.23(2)

Table 5: Elemental Analysis Data for Compound X

Element	Theoretical (%)	Experimental (%)
Carbon (C)	48.04	48.12
Hydrogen (H)	2.30	2.35
Chlorine (Cl)	40.51	40.45
Oxygen (O)	9.14	9.08

Experimental Protocols

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The following are detailed methodologies for the key experiments cited in this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.[8]
- ^1H NMR Spectroscopy:
  - Acquire the ^1H NMR spectrum on a 300 MHz or higher field spectrometer.
  - Set the spectral width to cover the range of -2 to 12 ppm.
  - Use a sufficient number of scans to obtain a good signal-to-noise ratio.
  - Process the data with appropriate window functions and perform phase and baseline corrections.
  - Integrate all signals to determine the relative number of protons.
- ^{13}C NMR Spectroscopy:
  - Acquire the ^{13}C NMR spectrum on the same instrument, typically at a frequency of 75 MHz for a 300 MHz spectrometer.
  - Use a spectral width of 0 to 220 ppm.
  - Employ proton decoupling to simplify the spectrum to single lines for each unique carbon.
  - A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

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Protocol (Electron Ionization - EI):

- Sample Introduction: Introduce a small amount of the volatile sample into the ion source, typically via a direct insertion probe or through a gas chromatograph (GC-MS).[9][10]
- Ionization: Bombard the sample molecules with a beam of high-energy electrons (typically 70 eV). This will cause the molecules to ionize and fragment.[11][12]
- Mass Analysis: Accelerate the resulting ions into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and their abundance is recorded, generating a mass spectrum.
- Data Analysis: Identify the molecular ion peak (M+) and analyze the fragmentation pattern to deduce the structure of the compound. The isotopic pattern for chlorine (approximately 3:1 ratio for ^{35}Cl:^{37}Cl) is a key diagnostic feature for chlorine-containing compounds.[4]

Single-Crystal X-ray Diffraction

Objective: To unambiguously determine the three-dimensional structure of the molecule in the solid state.

Protocol:

- Crystal Growth: Grow single crystals of the compound suitable for X-ray diffraction. This can be achieved through various techniques such as slow evaporation of a saturated solution, vapor diffusion, or cooling crystallization. The quality of the crystal is critical for obtaining high-resolution data.[13]
- Crystal Mounting: Select a well-formed crystal (typically 0.1-0.3 mm in size) and mount it on a goniometer head.[14]
- Data Collection:
  - Place the mounted crystal in a diffractometer.
  - Cool the crystal (typically to 100 K) to minimize thermal vibrations.[15]

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- Direct a monochromatic X-ray beam onto the crystal.
- Rotate the crystal and collect the diffraction pattern using a detector.[15][16]

- Structure Solution and Refinement:
  - Process the diffraction data to obtain a set of reflection intensities.
  - Use direct methods or Patterson methods to solve the phase problem and obtain an initial electron density map.
  - Build a molecular model into the electron density map and refine the atomic positions and thermal parameters to achieve the best fit with the experimental data.[17]

Elemental Analysis

Objective: To determine the elemental composition of the compound.

Protocol (Combustion Analysis):

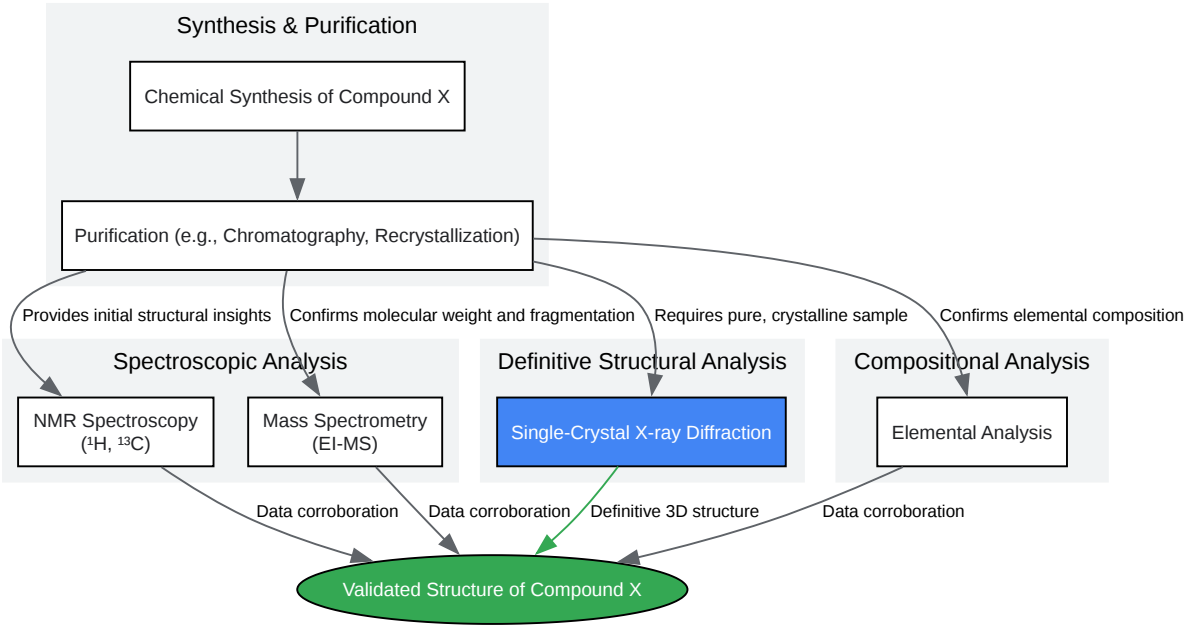
- Sample Preparation: Accurately weigh a small amount of the pure, dry sample (typically 1-3 mg) in a tin or silver capsule.[18]
- Combustion: Place the sample in an elemental analyzer and combust it at high temperature (around 900-1000 °C) in a stream of oxygen.[19] This converts the elements into simple gases (CO_2, H_2O, N_2, and for halogens, HX or X_2 which are subsequently converted to silver halides).
- Separation and Detection: The combustion gases are separated by gas chromatography and detected by a thermal conductivity detector. Halogens can be determined by subsequent titration.[18]
- Calculation: The instrument software calculates the percentage of each element based on the detector response and the initial sample weight.

Visualizations

Experimental Workflow for Structure Validation

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The following diagram illustrates the logical workflow for the comprehensive structural validation of a new chemical entity.



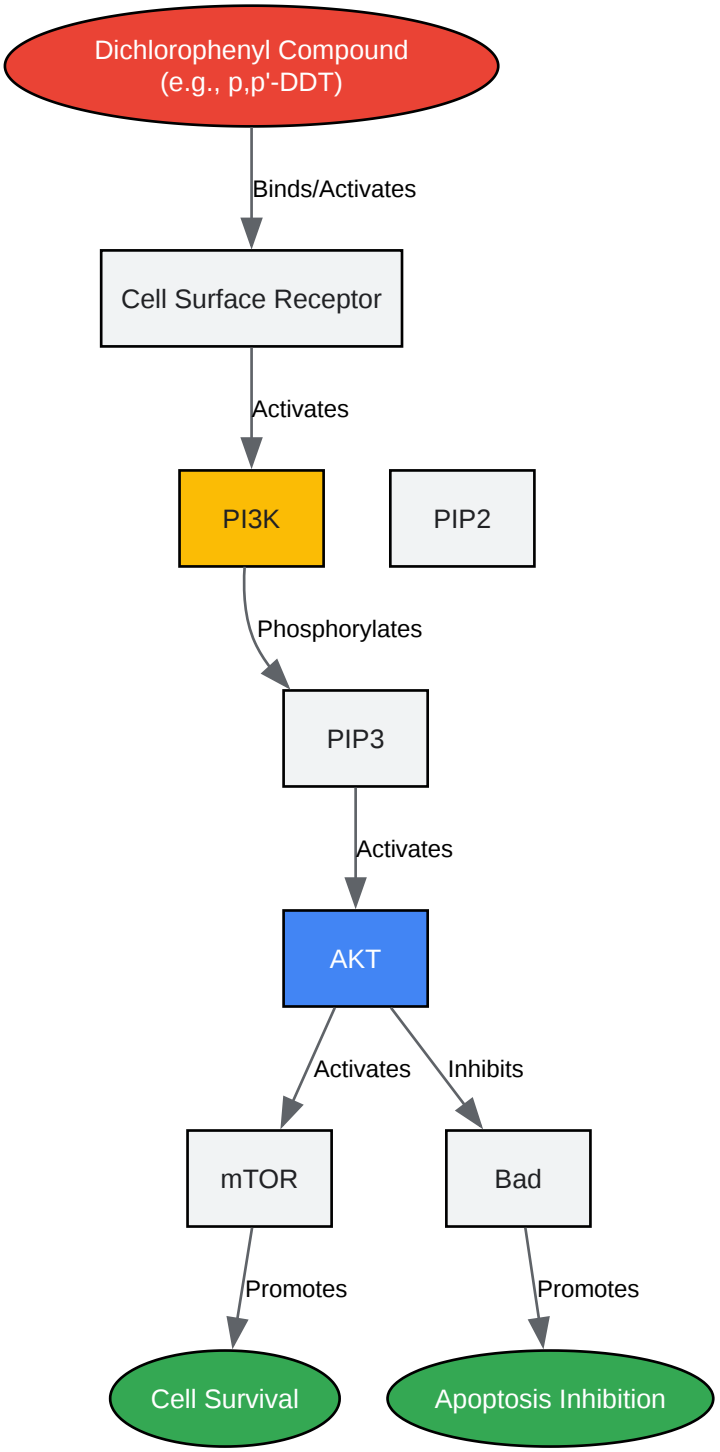
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Caption: Experimental workflow for the structural validation of a new compound.

Hypothetical Signaling Pathway Affected by a Dichlorophenyl Compound

Dichlorodiphenyltrichloroethane (DDT), a well-known organochlorine compound, has been shown to affect various signaling pathways. The diagram below illustrates a simplified representation of the PI3K/AKT pathway, which can be modulated by compounds like p,p'-DDT, leading to downstream effects on cell survival and apoptosis.[20]

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Caption: Simplified PI3K/AKT signaling pathway potentially modulated by dichlorophenyl compounds.

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References

- 1. 2,4-Dichlorophenol(120-83-2) 1H NMR spectrum [chemicalbook.com]
- 2. 2,6-Dichlorophenyl isocyanate(39920-37-1) 13C NMR spectrum [chemicalbook.com]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- 4. benchchem.com [benchchem.com]
- 5. Synthesis and mass spectrometric fragmentation pattern of... [degruyterbrill.com]
- 6. iucrdata.iucr.org [iucrdata.iucr.org]
- 7. tandfonline.com [tandfonline.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Mass Spectrometry Ionization Methods [chemistry.emory.edu]
- 10. Electron ionization - Wikipedia [en.wikipedia.org]
- 11. Electron Ionization - Creative Proteomics [creative-proteomics.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. creative-biostructure.com [creative-biostructure.com]
- 14. fiveable.me [fiveable.me]
- 15. benchchem.com [benchchem.com]
- 16. Single-crystal X-ray Diffraction [serc.carleton.edu]
- 17. books.rsc.org [books.rsc.org]
- 18. Elemental analysis [chemistry.huji.ac.il]
- 19. Elemental Analysis - Organic & Inorganic Compounds | ELTRA [eltra.com]
- 20. p,pÊ¹-DDT induces apoptosis in human endometrial stromal cells via the PI3K/AKT pathway and oxidative stress [ecerm.org]
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